

An In-depth Technical Guide to 1-Nitroso-pyrroloperidine

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Compound of Interest

Compound Name: 1-Nitroso-pyrroloperidine

Cat. No.: B15807092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and inferred biological activities of **1-Nitroso-pyrroloperidine**. Due to the limited availability of data specific to this compound, this guide also draws upon information from closely related and well-studied N-nitrosamines, such as N-nitrosopiperidine (NPIP) and N-nitrosopyrrolidine (NPYR), to provide a thorough understanding for research and development purposes.

Chemical Structure and Properties

1-Nitroso-pyrroloperidine, systematically named (4aS,7aS)-1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine, is a bicyclic N-nitrosamine. Its chemical identity is established through its molecular formula, weight, and structural identifiers. Notably, a specific CAS number for this compound is not readily available in public databases.

Table 1: Chemical and Physical Properties of **1-Nitroso-pyrroloperidine**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₃ N ₃ O	[1]
Molecular Weight	155.2 g/mol	[1]
IUPAC Name	(4a <i>S</i> ,7a <i>S</i>)-1-Nitrosooctahydro-1 <i>H</i> -pyrrolo[3,4- <i>b</i>]pyridine	[2][3][4]
Synonyms	1-Nitrosooctahydro-1 <i>H</i> -pyrrolo[3,4- <i>b</i>]pyridine	[5]
CAS Number	Not Available	[2][3]
SMILES	O=NN1CCCC2C1CNC2	
InChI	InChI=1S/C7H13N3O/c11-9-10-3-1-2-6-4-8-5-7(6)10/h6-8H,1-5H2	[1]

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **1-Nitroso-pyrroloperidine** are not extensively published. However, based on established methods for the synthesis of N-nitrosamines from secondary amines and their subsequent characterization, the following representative protocols can be adapted.

Synthesis of 1-Nitroso-pyrroloperidine

The synthesis of **1-Nitroso-pyrroloperidine** would likely proceed via the nitrosation of its secondary amine precursor, (4a*S*,7a*S*)-octahydropyrrolo[3,4-*b*]pyridine. Several synthetic routes for this precursor have been described, often in the context of being an intermediate for the antibiotic moxifloxacin.[1][6][7]

Representative Protocol for Nitrosation:

This protocol is a generalized procedure for the N-nitrosation of a secondary amine and should be adapted and optimized for the specific substrate.

Materials:

- (4aS,7aS)-octahydropyrrolo[3,4-b]pyridine
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Dichloromethane (DCM) or other suitable organic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Deionized water
- Ice bath
- Round-bottom flask, magnetic stirrer, dropping funnel, separatory funnel

Procedure:

- Dissolve a known quantity of (4aS,7aS)-octahydropyrrolo[3,4-b]pyridine in the chosen organic solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a dilute solution of hydrochloric acid to the stirred amine solution.
- In a separate vessel, prepare an aqueous solution of sodium nitrite.
- Add the sodium nitrite solution dropwise to the acidified amine solution using a dropping funnel, maintaining the temperature between 0-5 °C.
- Allow the reaction to stir at low temperature for a specified time, monitoring the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- Upon completion, carefully quench the reaction by the slow addition of saturated sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.

- Wash the organic layer sequentially with deionized water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to obtain the crude **1-Nitroso-pyrroloperidine**.
- Purify the crude product using an appropriate technique, such as column chromatography on silica gel.

Characterization of 1-Nitroso-pyrroloperidine

A combination of analytical techniques is essential for the structural confirmation and purity assessment of the synthesized **1-Nitroso-pyrroloperidine**.

Table 2: Analytical Techniques for Characterization

Technique	Purpose	Representative Parameters
LC-MS/MS	Identification and quantification.	Column: C18 reverse-phase. Mobile Phase: Gradient of water and acetonitrile/methanol with a modifier like formic acid. Ionization: ESI or APCI in positive ion mode. Detection: Multiple Reaction Monitoring (MRM) of precursor and product ions.[8][9]
GC-MS	Identification and quantification of volatile nitrosamines.	Column: Capillary column suitable for amine analysis. Injection: Split/splitless inlet. Ionization: Electron Ionization (EI). Detection: Selected Ion Monitoring (SIM) of characteristic fragment ions.[9]
^1H and ^{13}C NMR	Structural elucidation.	Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide ($\text{DMSO}-d_6$). Analysis of chemical shifts, coupling constants, and integration to confirm the bicyclic structure and the presence of the nitroso group.
FTIR	Identification of functional groups.	Analysis for characteristic stretching frequencies of N-N and N=O bonds.

Biological Activity and Signaling Pathways

Specific biological studies on **1-Nitroso-pyrroloperidine** are not widely reported. However, the broader class of N-nitrosamines is well-documented for its carcinogenic potential.[10][11]

[12][13] The biological activity of **1-Nitroso-pyrroloperidine** can be inferred from its structural analogs, N-nitrosopiperidine (NPIP) and N-nitrosopyrrolidine (NPYR).

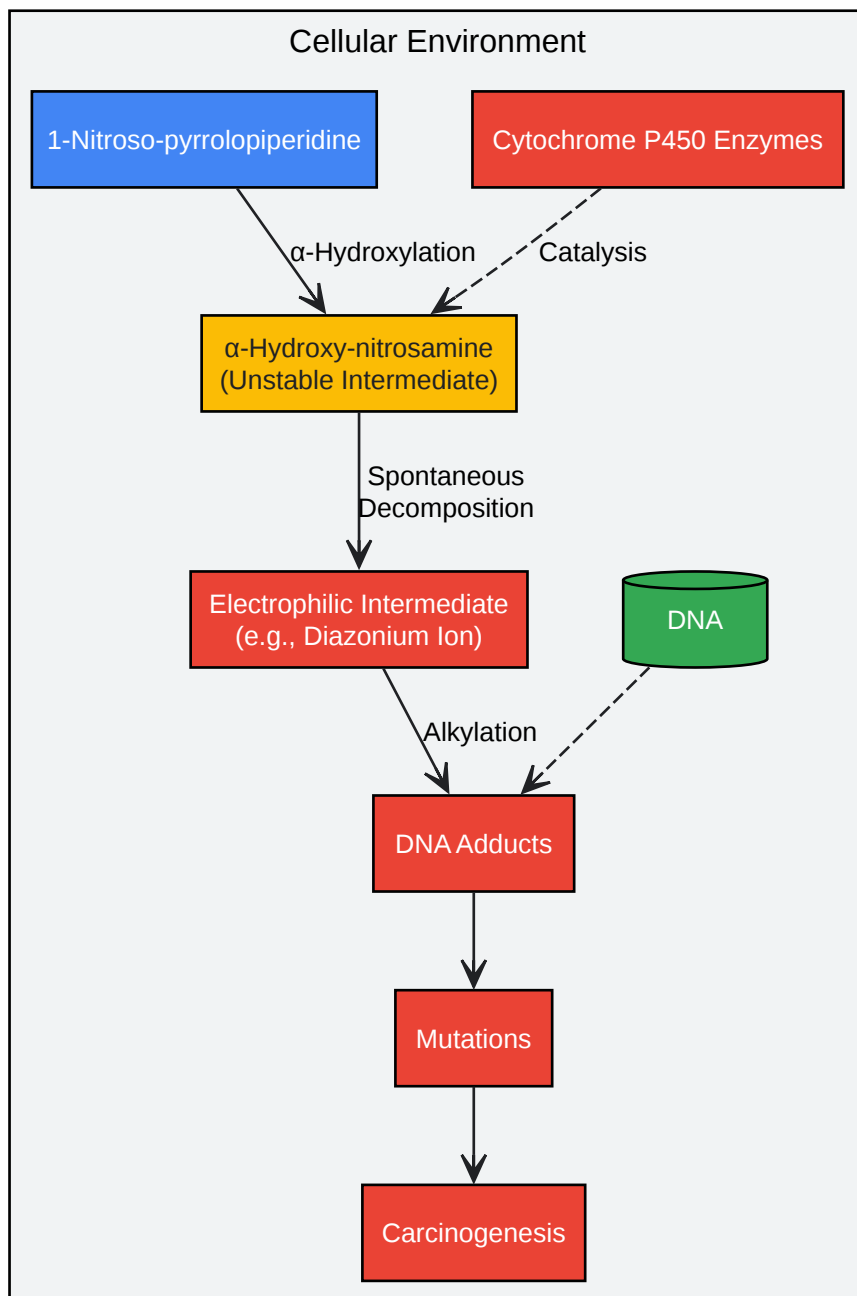
N-nitrosamines are generally not directly carcinogenic but require metabolic activation to exert their genotoxic effects.[14] This activation is primarily carried out by cytochrome P450 (CYP) enzymes in the liver and other tissues.[15][16][17]

The proposed metabolic activation pathway involves the α -hydroxylation of the carbon atom adjacent to the nitroso group. This results in an unstable intermediate that spontaneously decomposes to form highly reactive electrophilic species, such as diazonium ions or carbocations. These electrophiles can then form covalent adducts with nucleophilic sites in DNA, leading to mutations and initiating the process of carcinogenesis.[13][14]

The tissue-specific carcinogenicity of different nitrosamines is often attributed to differences in their metabolic activation in various organs.[15][16][17] For instance, NPIP is a potent esophageal and nasal carcinogen in rats, while NPYR primarily induces liver tumors.[15][17] This is linked to the differential expression and activity of specific CYP enzymes in these tissues.

Below is a diagram illustrating the generalized metabolic activation pathway for a cyclic N-nitrosamine, which is applicable to **1-Nitroso-pyrroloperidine**.

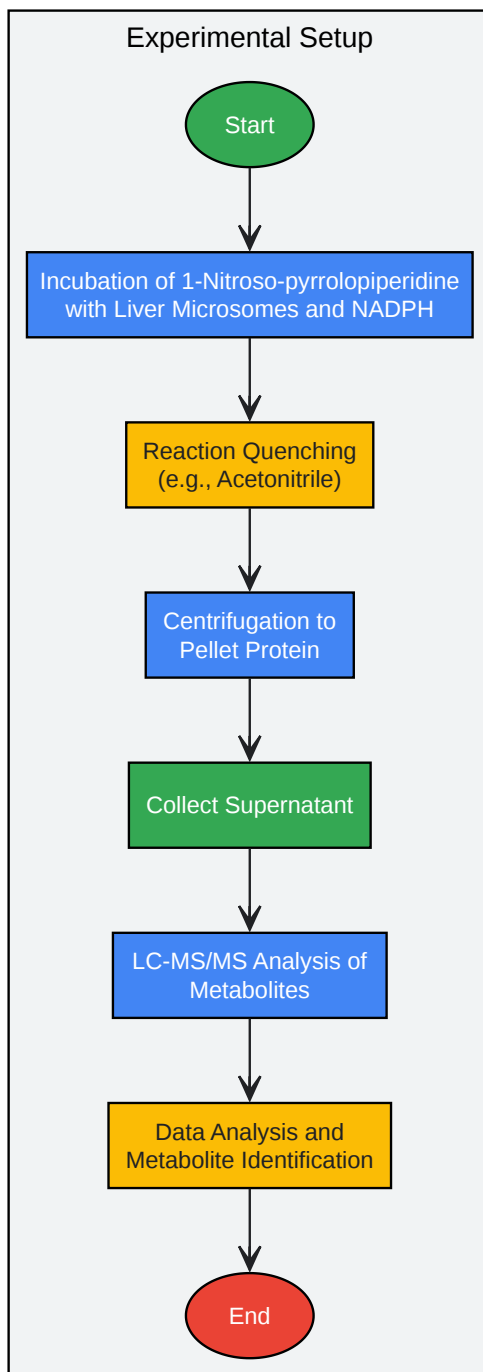
Metabolic Activation of 1-Nitroso-pyrroloperidine

[Click to download full resolution via product page](#)Caption: Generalized metabolic activation pathway of **1-Nitroso-pyrroloperidine**.

Experimental Workflow for In Vitro Metabolism Studies

To investigate the metabolic activation of **1-Nitroso-pyrroloperidine**, an in vitro experimental workflow using liver microsomes can be employed. This approach allows for the study of CYP-mediated metabolism in a controlled environment.

In Vitro Metabolism Workflow



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Caption: Workflow for in vitro metabolism studies of **1-Nitroso-pyrroloperidine**.

Conclusion

1-Nitroso-pyrroloperidine is a bicyclic N-nitrosamine for which specific experimental data is limited. However, by leveraging knowledge of its chemical structure and the extensive research on related N-nitrosamines, it is reasonable to infer its synthetic accessibility, analytical characterization methods, and, most importantly, its potential as a carcinogen that requires metabolic activation. The protocols and pathways described in this guide provide a solid foundation for researchers and drug development professionals to design and execute further studies on this and other related N-nitrosamine impurities, ensuring the safety and quality of pharmaceutical products.

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